

(S)-(+)-Epichlorohydrin material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (S)-(+)-Epichlorohydrin

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An In-depth Technical Guide to the Material Safety of **(S)-(+)-Epichlorohydrin**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **(S)-(+)-Epichlorohydrin** (CAS No. 67843-74-7), a crucial chiral intermediate in pharmaceutical synthesis and other chemical applications.[1][2] Due to its hazardous nature, a thorough understanding of its properties and associated safety protocols is imperative for all personnel handling this substance.[2] This guide consolidates critical safety information, experimental protocols for emergency situations, and visual aids to ensure safe laboratory and manufacturing practices.

Chemical and Physical Properties

(S)-(+)-Epichlorohydrin is a colorless to pale yellow liquid with a characteristic chloroform-like, irritating odor.[3][4] It is a chiral epoxide, the (S)-enantiomer of epichlorohydrin, and is utilized in the synthesis of various compounds, including potential antitumor agents.[1]

Table 1: Physical and Chemical Properties of **(S)-(+)-Epichlorohydrin**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ ClO	[2][5][6][7]
Molecular Weight	92.52 g/mol	[2][4][5][7]
Appearance	Colorless to pale yellow, clear liquid	[1][2][3]
Odor	Irritating, chloroform-like	[4]
Boiling Point	115 - 117 °C	[1][2][6]
Melting Point	-57 °C	[6][7]
Density	1.183 g/mL at 25 °C	[1][5]
Vapor Pressure	17.3 mbar @ 20 °C	[6]
Vapor Density	3.19 - 3.29 (Air = 1)	[8][9]
Flash Point	28 - 33 °C (82.4 - 91.4 °F)	[3][6]
Autoignition Temperature	411 - 420 °C (771.8 - 788 °F)	[3][5][9]
Water Solubility	60 g/L at 10 °C; Miscible	[6][7]
Optical Rotation	+35° (c=1 in methanol)	[2]

Hazard Identification and Classification

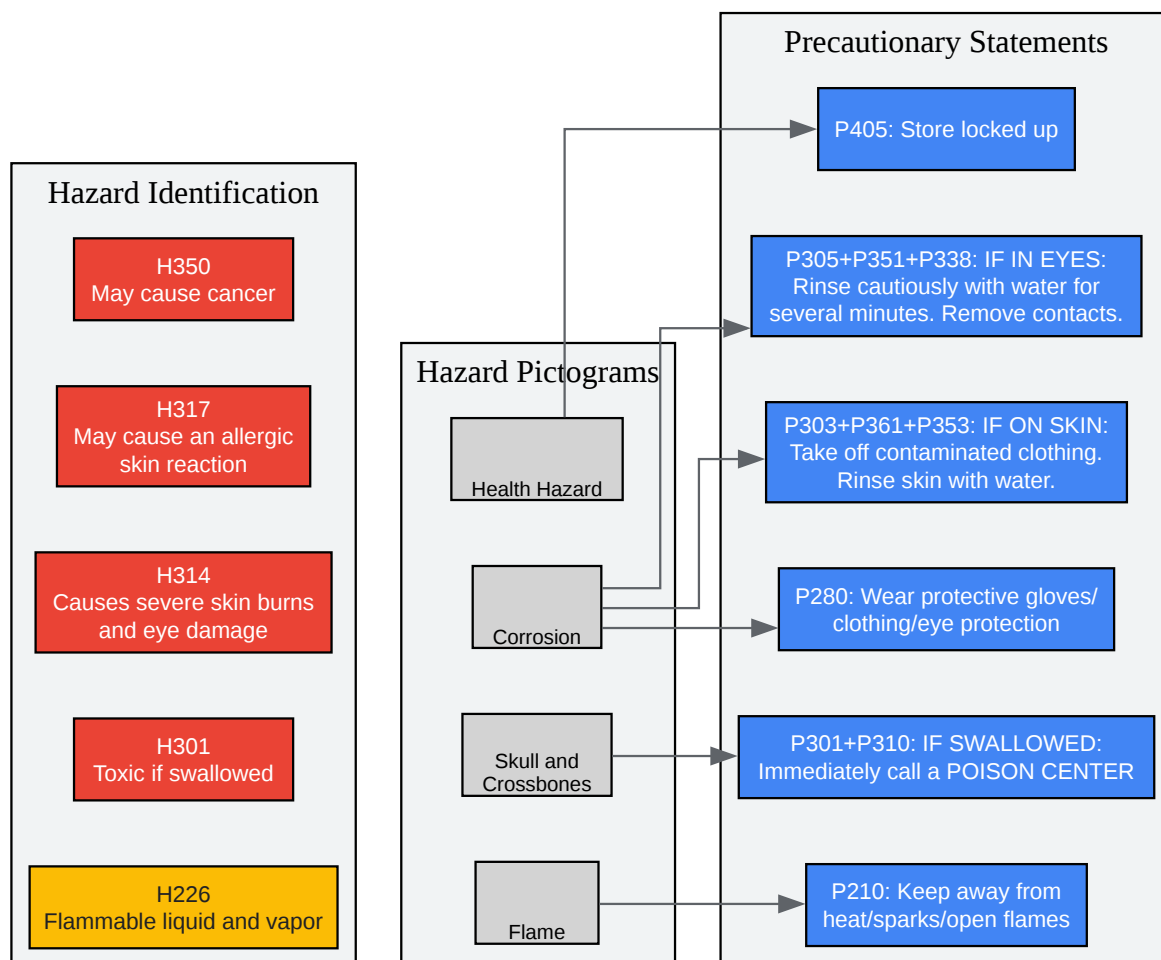
(S)-(+)-Epichlorohydrin is classified as a hazardous substance. It is a flammable liquid and vapor, toxic if swallowed, in contact with skin, or if inhaled.[6][10] It causes severe skin burns and eye damage, may cause an allergic skin reaction, and is suspected of causing cancer.[5][10]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[10]
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[10]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[6][10]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[6][10]
Carcinogenicity	1A/1B	H350: May cause cancer.[6][10]

Chronic exposure may lead to damage of the liver, kidneys, and lungs.[3] It is considered a potential human carcinogen.[11]

GHS Hazard Communication Pathway



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Caption: GHS Hazard Communication for **(S)-(+)-Epichlorohydrin**.

Fire and Explosivity Hazards

This material is a flammable liquid with a flash point that indicates a significant fire hazard at ambient temperatures.[3][6] Vapors are heavier than air and may travel to an ignition source and flash back.[5][12] Containers may explode when heated.[5]

Table 3: Fire and Explosivity Data

Parameter	Value	Source(s)
Flash Point	28 - 33 °C (82.4 - 91.4 °F)	[3][6]
Autoignition Temperature	411 - 420 °C (771.8 - 788 °F)	[3][5][9]
Lower Explosion Limit (LEL)	3.8%	[3][5][6]
Upper Explosion Limit (UEL)	21%	[3][5][6]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride gas	[5]

Toxicological Information

(S)-(+)-Epichlorohydrin is toxic by all routes of exposure: inhalation, ingestion, and dermal contact.[3][11] It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[3] May cause blindness if it comes into contact with the eyes.[3] Skin contact may lead to sensitization.[3] The substance is classified as a probable human carcinogen.[13][14]

Table 4: Acute Toxicity Data

Route	Species	Value	Source(s)
Oral LD50	Rat	100 mg/kg (ATE)	[10]
LC50 (Inhalation)	Rat	250 ppm (4-hour LCLo)	[15]
LD50/LC50	Not available for (S)-(+)-Epichlorohydrin	[3]	

Occupational Exposure Limits

To minimize health risks, occupational exposure must be kept below established limits.

Table 5: Occupational Exposure Limits for Epichlorohydrin

Organization	Limit Type	Value	Source(s)
OSHA (PEL)	TWA	5 ppm (19 mg/m ³) [skin]	[15]
ACGIH (TLV)	TWA	0.5 ppm (8-hr)	[16]
NIOSH	Lowest feasible concentration	[16]	
IDLH	75 ppm	[15][16]	

Experimental Protocols for Emergency Response

Detailed and rapid response is critical in the event of an emergency involving **(S)-(+)-Epichlorohydrin**.

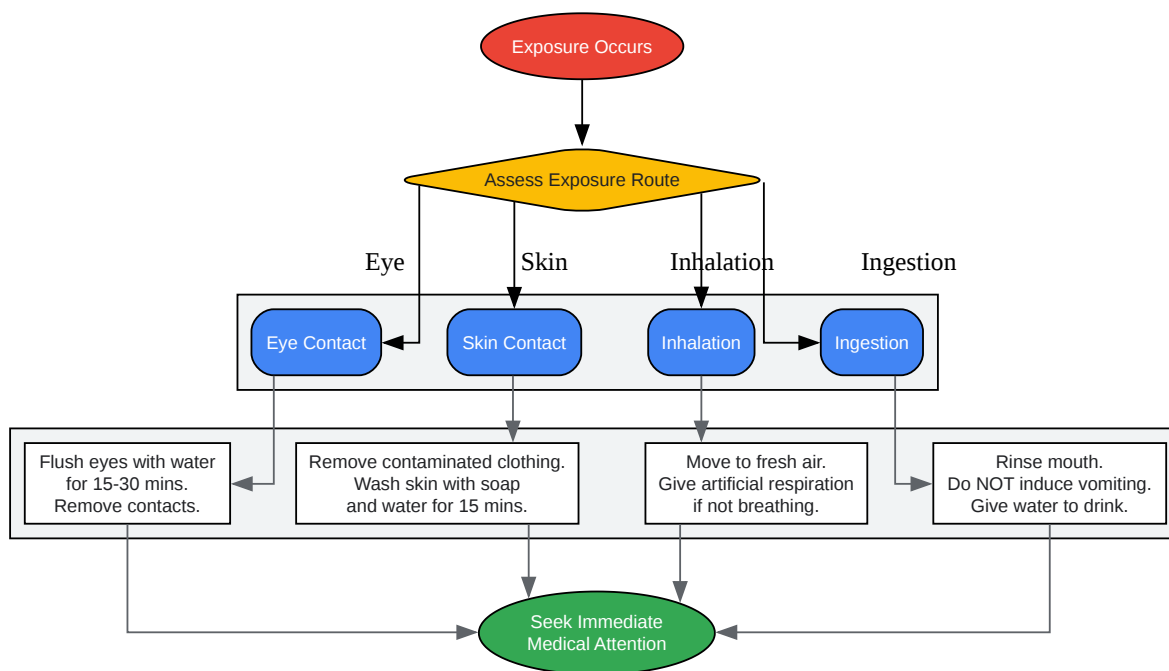
First Aid Measures

Methodology: Immediate medical attention is required for all exposure routes.[3][5] First responders must protect themselves from exposure.[17]

- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[3][12]
 - Remove contact lenses if present and easy to do so.[5][18]
 - Seek immediate medical attention from an ophthalmologist.[17][18]
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[3][5]
 - Flush the affected skin area with large amounts of soap and water for at least 15 minutes. [3][5]
 - Seek immediate medical attention.[3][5]

- Inhalation:
 - Remove the victim from the exposure area to fresh air immediately.[\[3\]](#)
 - If the victim is not breathing, provide artificial respiration. Do not use mouth-to-mouth resuscitation.[\[6\]](#)[\[9\]](#)
 - If breathing is difficult, administer oxygen.[\[3\]](#)
 - Seek immediate medical attention.[\[3\]](#) Symptoms like pulmonary edema may be delayed. [\[16\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[5\]](#)[\[6\]](#)
 - If the victim is conscious, rinse their mouth with water and give two glasses of water to drink.[\[17\]](#)[\[18\]](#)
 - Seek immediate medical attention. Call a poison control center or physician immediately. [\[6\]](#)

Emergency First Aid Workflow



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Caption: Emergency First Aid Workflow for **(S)-(+)-Epichlorohydrin** Exposure.

Firefighting Measures

Methodology:

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, alcohol-resistant foam, or water spray.[3][5][12] Water spray can be used to cool fire-exposed containers and dilute spills to non-flammable mixtures.[4][12]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3][5]

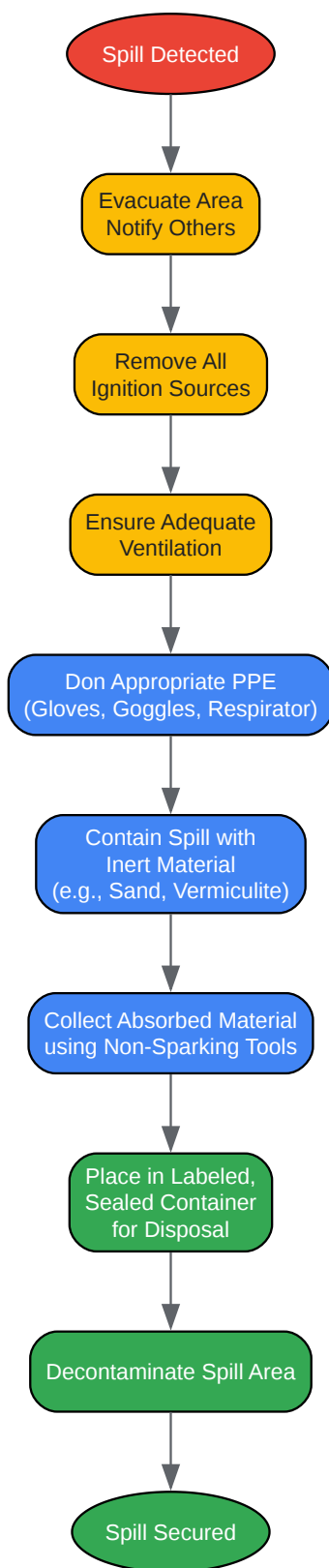
- Specific Hazards: Vapors can form explosive mixtures with air and may travel to an ignition source.[5] Containers are at risk of exploding in the heat of a fire.[3][12] Poisonous gases, including hydrogen chloride, are produced in a fire.[12]

Accidental Release Measures (Spill Cleanup)

Methodology:

- Personal Precautions:
 - Evacuate personnel to a safe area.[6]
 - Ensure adequate ventilation.[18]
 - Remove all sources of ignition (flames, sparks, hot surfaces).[3][5][6]
 - Wear appropriate personal protective equipment (PPE) as specified in Section 7.[3]
 - Do not breathe vapors, mist, or gas.[3][18]
- Containment and Cleanup:
 - Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[18]
 - Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth. [3][5]
 - Use only non-sparking tools and explosion-proof equipment for collection.[3][5][6]
 - Collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[3][6]
 - Clean the affected area thoroughly after material pickup is complete.[17]

Spill Response Logic



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Caption: Logical Workflow for Responding to a Spill of **(S)-(+)-Epichlorohydrin**.

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)[\[6\]](#)[\[11\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[3\]](#)[\[5\]](#)
- Ground and bond containers and receiving equipment during transfer.[\[11\]](#)[\[12\]](#)
- Avoid contact with eyes, skin, and clothing. Do not breathe vapor or mist.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE):
 - Eye/Face Protection: Chemical splash goggles and a face shield.[\[3\]](#)[\[11\]](#)
 - Skin Protection: Chemical-resistant gloves (e.g., butyl rubber, polyvinyl alcohol), and appropriate protective clothing to prevent skin exposure.[\[3\]](#)[\[11\]](#)[\[19\]](#) Do not wear nitrile or neoprene gloves.[\[19\]](#)
 - Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation is experienced.[\[3\]](#)
- Wash hands thoroughly after handling.[\[17\]](#)

Storage:

- Store in a cool, dry, well-ventilated place away from sources of ignition.[\[3\]](#)[\[5\]](#)[\[11\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[5\]](#)
- Store in a "Flammables area".[\[3\]](#)[\[5\]](#)
- Store locked up.[\[5\]](#)[\[10\]](#)
- Incompatible materials include strong acids, bases, amines, ammonia, oxidizing agents, and metals like aluminum and zinc.[\[5\]](#)[\[11\]](#)[\[19\]](#) Violent polymerization can occur.[\[12\]](#)

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